

An In-depth Technical Guide to Phosfolan-methyl (C₅H₁₀NO₃PS₂)

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Compound of Interest

Compound Name: *Phosfolan-methyl*

Cat. No.: *B045624*

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Disclaimer: This document provides a comprehensive overview of the available scientific and technical information regarding **Phosfolan-methyl**. It is intended for researchers, scientists, and drug development professionals. A significant portion of the detailed experimental data is derived from studies on structurally similar analogs, namely Phosfolan and Mephosfolan, due to the limited availability of specific research on **Phosfolan-methyl**. This is explicitly noted where applicable.

Introduction

Phosfolan-methyl is an organophosphate insecticide with the molecular formula C₅H₁₀NO₃PS₂.^{[1][2]} Like other organophosphates, its insecticidal activity stems from its ability to inhibit acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects.^[3] There is no ISO common name for this substance; the name “**phosfolan-methyl**” is approved in China.^[2] The analogous diethyl ester is the ISO common name phosfolan.^[4] While its mode of action is well-understood within its chemical class, specific toxicological and in-depth experimental data for **Phosfolan-methyl** are not extensively available in publicly accessible literature. This guide consolidates the existing information on **Phosfolan-methyl** and supplements it with data from its closely related analogs, Phosfolan and Mephosfolan, to provide a broader technical context.

Physicochemical Properties

The physicochemical properties of **Phosfolan-methyl** and its analogs are crucial for understanding their environmental fate, bioavailability, and interaction with biological systems.

The following tables summarize the key computed and experimental properties.

Table 1: Physicochemical Properties of Phosfolan-methyl

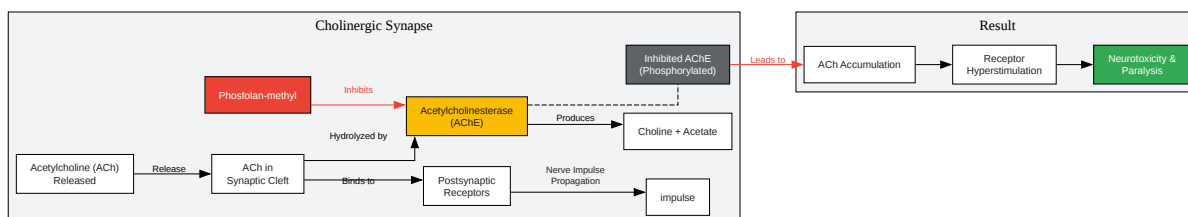
Property	Value	Source
Molecular Formula	C5H10NO3PS2	PubChem[1]
IUPAC Name	N-dimethoxyphosphoryl-1,3-dithiolan-2-imine	PubChem[1]
CAS Number	5120-23-0	PubChem[1]
Molecular Weight	227.2 g/mol	PubChem[1]
XLogP3	1.1	PubChem[1]
Exact Mass	226.98397253 Da	PubChem[1]

Table 2: Physicochemical Properties of Phosfolan and Mephosfolan

Property	Phosfolan	Mephosfolan	Source
Molecular Formula	C7H14NO3PS2	C8H16NO3PS2	PubChem[5][6], ChemicalBook[7]
CAS Number	947-02-4	950-10-7	PubChem[5], ChemicalBook[7]
Molecular Weight	255.3 g/mol	269.32 g/mol	PubChem[5], ChemicalBook[7]
Physical Description	Colorless to yellow solid	Yellow to amber liquid	EPA (1998)[5], ChemicalBook[7]
Boiling Point	115-118 °C @ 1x10 ⁻³ mmHg	120 °C @ 0.001 mmHg	HSDB[5], ChemicalBook[7]
Melting Point	40.75 °C	Not Available	ChemicalBook[8]
Solubility in Water	650 g/L (technical)	Moderately soluble	HSDB[5], ChemicalBook[7]
XLogP3	0.6	Not Available	PubChem[5]

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **Phosfolan-methyl** and other organophosphates is the inhibition of acetylcholinesterase (AChE).[3] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in cholinergic synapses. Inhibition of AChE leads to an accumulation of ACh, resulting in hyperstimulation of nicotinic and muscarinic receptors, which disrupts neurotransmission and can lead to paralysis and death in insects.[9][10][11][12]

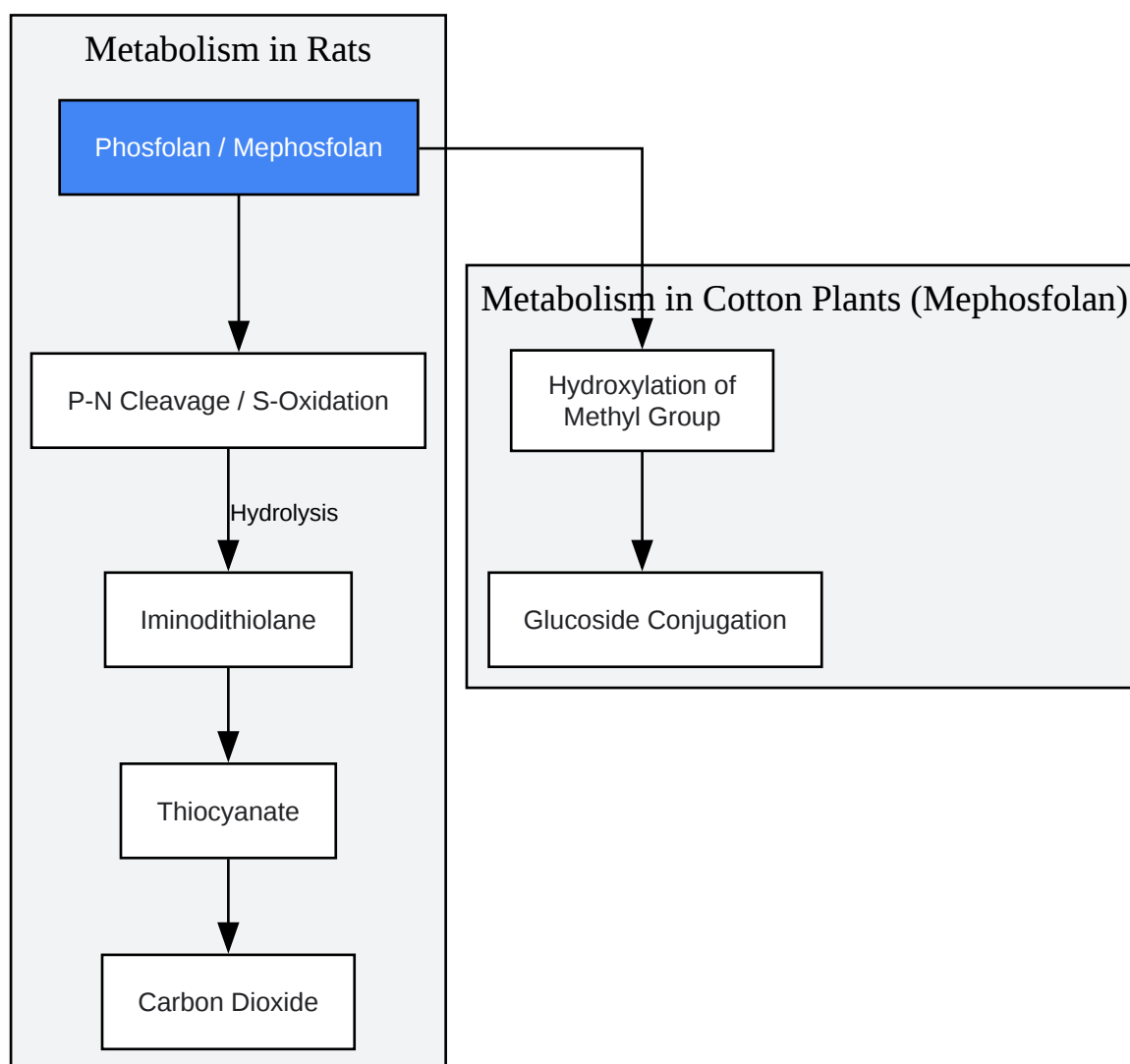


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Caption: Signaling pathway of acetylcholinesterase inhibition by **Phosfolan-methyl**.

Metabolism

Studies on the metabolism of the related dithiolane insecticides, Phosfolan and Mephosfolan, in rats indicate that the major route of degradation is hydrolysis to iminodithiolane, followed by conversion to thiocyanate and ultimately carbon dioxide.[5] The initial steps in biotransformation are likely P-N cleavage and/or S-oxidation.[5] In cotton plants, hydroxylation of the methyl group on the iminodithiolane ring and subsequent conjugation as a glucoside is a significant metabolic pathway for mephosfolan.[5] The bioactivation of **Phosfolan-methyl** to its toxic metabolites is believed to involve cytochrome P450-mediated oxidative processes requiring NADPH.[3]



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Caption: General metabolic pathway of dithiolane insecticides in rats and cotton plants.

Experimental Protocols

Detailed experimental protocols specifically for **Phosfolan-methyl** are scarce. However, methods for the analysis of the broader class of organophosphorus pesticides, including Phosfolan, in various matrices have been published.

Analysis of Organophosphorus Pesticides in Produce

A common method for the analysis of organophosphorus pesticides in produce involves extraction with acetonitrile followed by cleanup using solid-phase extraction (SPE) and analysis by gas chromatography (GC).[13]

Objective: To extract and quantify organophosphorus pesticide residues from produce samples.

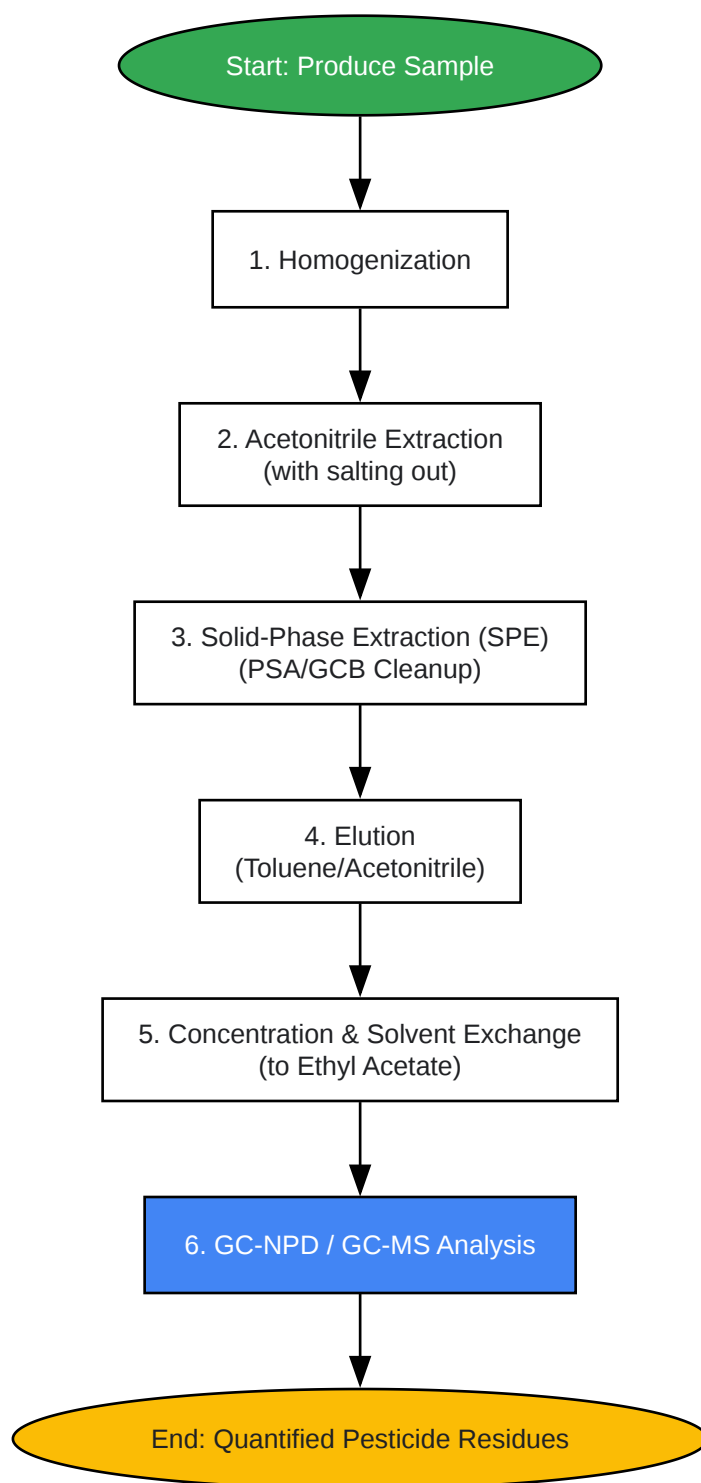
Materials:

- Produce sample (e.g., cabbage, green onions, apples)[13]
- Acetonitrile
- Sodium chloride
- Magnesium sulfate
- Dual-layer primary-secondary amine (PSA)/graphitized carbon black (GCB) SPE tube[13]
- Elution solvent: 35% toluene and 65% acetonitrile[13]
- Ethyl acetate
- GC system with a nitrogen-phosphorus detector (NPD) or mass spectrometry (MS) detector[13]

Protocol:

- Sample Preparation: Homogenize the produce sample.
- Extraction:
 - Weigh a representative portion of the homogenized sample.
 - Add acetonitrile and induce a salting-out effect by adding sodium chloride and magnesium sulfate.[13]
 - Shake vigorously and centrifuge to separate the layers.
- Cleanup (Solid-Phase Extraction):

- Pass the acetonitrile extract through a dual-layer PSA/GCB SPE tube for cleanup.[\[13\]](#)
- Elute the pesticides using a mixture of 35% toluene and 65% acetonitrile.[\[13\]](#)
- Solvent Exchange and Concentration:
 - Evaporate the eluate to a small volume (e.g., 0.5 mL).[\[13\]](#)
 - Perform a solvent exchange into ethyl acetate.[\[13\]](#)
- Analysis:
 - Inject the final extract into a GC-NPD or GC-MS system for separation and quantification.
[\[13\]](#)
 - Use matrix-matched standards for accurate quantitation.[\[13\]](#)



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Caption: Experimental workflow for the analysis of organophosphorus pesticides in produce.

Toxicological Information

Specific toxicological data for **Phosfolan-methyl** is limited. The acute toxicity of organophosphates is primarily due to the irreversible inhibition of AChE.[11]

Table 3: Acute Toxicity of Phosfolan and Mephosfolan

Compound	Organism	Route	Toxicity Value	Source
Phosfolan	Rat	Oral (LD50)	8.9 mg/kg	RTECS
Phosfolan	Rat	Skin (LD50)	23 mg/kg	RTECS
Mephosfolan	Rat	Oral (LD50)	9 mg/kg	LookChem[14]
Mephosfolan	Mouse	Oral (LD50)	11 mg/kg	LookChem[14]
Mephosfolan	Rabbit	Skin (LD50)	28.7 mg/kg	LookChem[14]

Signs of Acute Exposure: Acute exposure to Phosfolan may cause sweating, pinpoint pupils, blurred vision, headache, dizziness, muscle spasms, seizures, and coma.[15] Gastrointestinal symptoms can include excessive salivation, nausea, vomiting, and abdominal pain.[15] Severe poisoning can lead to respiratory failure and death.[15]

Conclusion

Phosfolan-methyl, with the molecular formula $C_5H_{10}NO_3PS_2$, is an organophosphate insecticide that functions through the inhibition of acetylcholinesterase. While its general mechanism of action is well-established for its chemical class, a detailed and specific body of research on **Phosfolan-methyl** itself is not readily available. This technical guide has synthesized the known information about **Phosfolan-methyl** and has drawn upon data from its close structural analogs, Phosfolan and Mephosfolan, to provide a more comprehensive, albeit extrapolated, overview. The provided data tables, experimental protocols, and pathway diagrams offer a foundational understanding for researchers and scientists. Further investigation is warranted to fully characterize the specific toxicological profile and environmental impact of **Phosfolan-methyl**.

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